

Stability and storage conditions for 3,5-Dimethylpyridine-2-carbonitrile

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Compound of Interest

Compound Name: 3,5-Dimethylpyridine-2-carbonitrile

Cat. No.: B185282

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Technical Support Center: 3,5-Dimethylpyridine-2-carbonitrile

This guide provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **3,5-Dimethylpyridine-2-carbonitrile**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **3,5-Dimethylpyridine-2-carbonitrile**?

For optimal stability, it is recommended to store **3,5-Dimethylpyridine-2-carbonitrile** at 2-8°C.
[1]

Q2: What are the general storage recommendations for this compound?

To ensure the integrity of the product, it should be stored in a tightly sealed container in a dry and well-ventilated area.[2] It is also crucial to keep it away from heat and sources of ignition.
[2]

Q3: Is **3,5-Dimethylpyridine-2-carbonitrile** sensitive to moisture?

Yes, this compound is hygroscopic and should be protected from exposure to moist air or water.[3]

Q4: What materials or substances are incompatible with **3,5-Dimethylpyridine-2-carbonitrile**?

Avoid contact with acids, strong oxidizing agents, acid chlorides, and chloroformates.[3][4]

Strong acids and alkalis, as well as strong reducing agents, should also be considered incompatible.[5]

Q5: What are the known hazardous decomposition products?

Thermal decomposition can produce irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound appears discolored or has an unusual odor.	Exposure to incompatible materials or improper storage conditions leading to degradation.	Do not use the compound. Dispose of it according to your institution's safety protocols. Review storage conditions and ensure they meet the recommended guidelines.
Inconsistent experimental results.	Potential degradation of the compound due to improper storage or handling.	Verify the storage conditions (temperature, humidity, light exposure). If the compound has been stored improperly, consider using a fresh batch.
Compound has become clumpy or appears wet.	Absorption of moisture from the atmosphere (hygroscopic nature).[3]	Ensure the container is always tightly sealed when not in use. Store in a desiccator if you are in a high-humidity environment.

Quantitative Data Summary

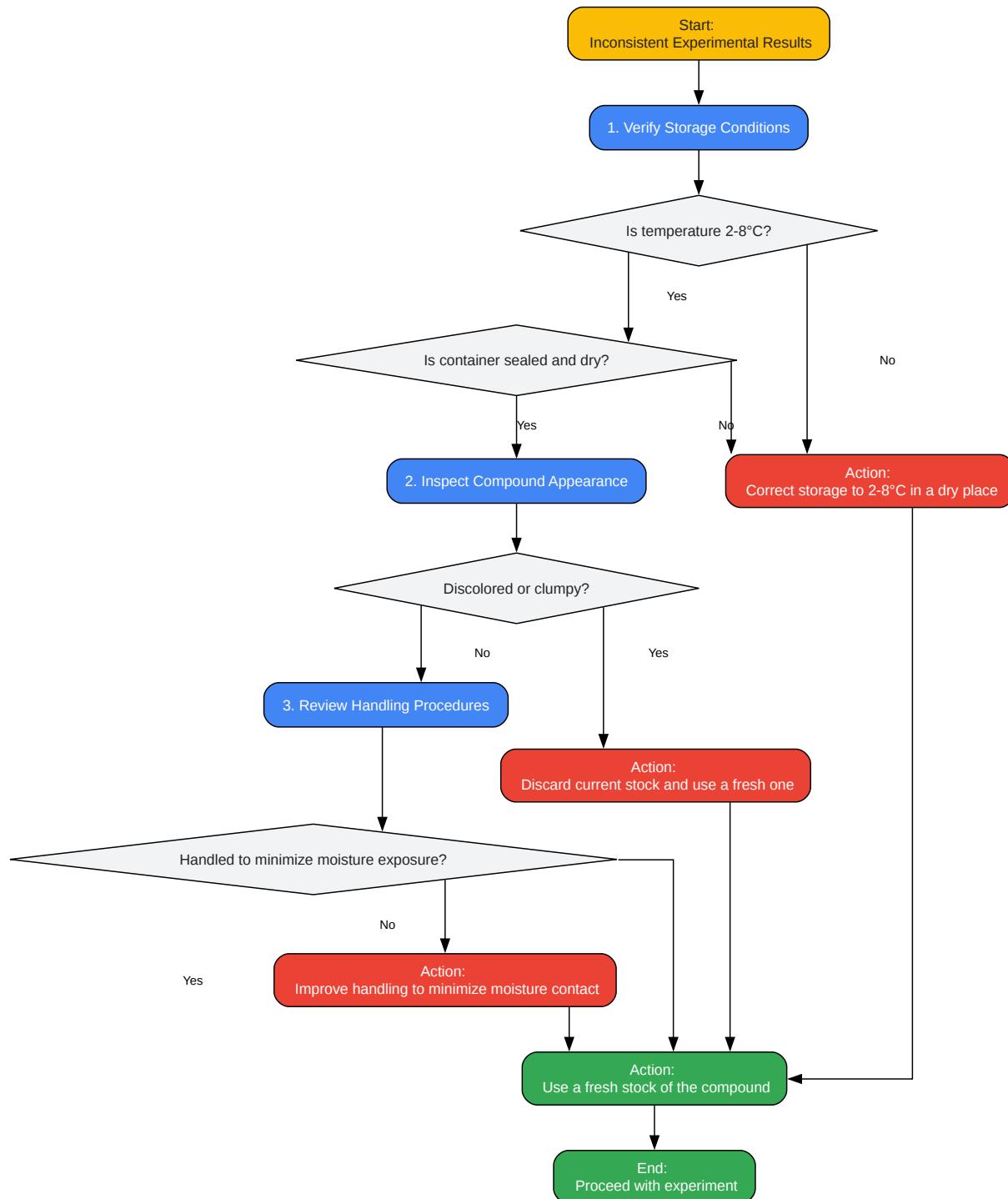
Property	Value	Source(s)
Purity	≥97% - 99%	[1] [6] [7]
Melting Point	58-62 °C	[6]
Storage Temperature	2-8 °C	[1]

Experimental Protocols

General Handling Protocol:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust or vapors.
- Prevent contact with skin and eyes.
- Keep the container tightly closed when not in use to prevent moisture absorption.[\[2\]](#)
- Keep away from heat, sparks, and open flames.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[8\]](#)

Visual Guides

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Caption: Troubleshooting workflow for inconsistent experimental results.

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- To cite this document: BenchChem. [Stability and storage conditions for 3,5-Dimethylpyridine-2-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b185282#stability-and-storage-conditions-for-3-5-dimethylpyridine-2-carbonitrile>]

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